

Improving science advice skills with SASDP

Author: BenchChem Technical Support Team. **Date:** April 2026

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Science Advice Skills Development Hub

Welcome to the Technical Support Center for the Science Advice Skills Development Program (**SASDP**). This resource is designed for researchers, scientists, and drug development professionals who are engaged in providing scientific advice to inform policy and decision-making. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered in the science-policy interface.

Frequently Asked Questions (FAQs)

Q1: My scientific evidence is robust, but policymakers don't seem to understand or act on it. What am I doing wrong?

A1: This is a common challenge. The issue often lies not in the quality of the evidence, but in its communication and framing. Policymakers operate in a different context, considering a multitude of factors beyond scientific evidence, such as economic, social, and political implications.^{[1][2]} To improve uptake, ensure your advice is:

- Relevant and Timely: Align your advice with the current policy agenda and timelines.^[1]

- Clear and Concise: Avoid jargon and technical language. Use analogies and metaphors to explain complex concepts.[3][4][5]
- Solution-Oriented: Present actionable options rather than just identifying problems.[6]
- Honest about Uncertainties: Clearly communicate the limitations and uncertainties of your findings to build trust.[7]

Q2: How do I build trust with policymakers?

A2: Trust is the cornerstone of an effective science-policy relationship.[8] It is built over time through consistent and reliable engagement. Key strategies include:

- Early and Continuous Engagement: Involve policymakers early in the research process to understand their needs and concerns.[9][10]
- Transparency: Be open about your methodology, funding, and any potential conflicts of interest.[11]
- Integrity and Independence: Provide unbiased, evidence-based advice, even if it is not what policymakers want to hear.[1]
- Active Listening: Demonstrate that you understand their perspective and the constraints they are working under.

Q3: What is the best format to present my scientific findings to policymakers?

A3: Policymakers are often time-poor and require information in a format that is easily digestible. While detailed reports are important for transparency, they are often not the most effective initial communication tool.[6] Consider the following formats:

- Policy Briefs: Concise summaries (typically 2-4 pages) that highlight the key findings and policy implications.
- Infographics and Visualizations: Graphical representations of data can be more impactful than text alone.

- Presentations and Oral Briefings: Direct engagement allows for clarification and discussion.
[4]
- "Elevator Pitch": A very short, compelling summary of your key message.[4]

Q4: How can I measure the impact of my science advice?

A4: Measuring the impact of science advice on policy is challenging, as policy decisions are influenced by many factors. However, some indicators of success can be tracked:

- Citations in Policy Documents: Your research or advice being referenced in official reports, legislation, or policy documents.
- Invitations to Advise: Being asked to contribute to expert panels, committees, or hearings.
- Changes in Policy Discourse: Observing a shift in the language and framing of policy debates to reflect your evidence.
- Policy Implementation: Seeing your recommendations translated into concrete policy actions.

Troubleshooting Guides

Issue 1: My advice is being misinterpreted or "cherry-picked" by policymakers.

- Problem: Policymakers may selectively use parts of your advice that support their pre-existing views, ignoring the nuances and uncertainties.
- Solution:
 - Co-create the Framing: Work with policymakers from the outset to frame the research questions. This can help ensure the resulting evidence is relevant and less likely to be misinterpreted.[7]
 - Use Clear and Unambiguous Language: Avoid statements that can be easily taken out of context.

- Provide a "Frequently Asked Questions" Section: Anticipate potential misinterpretations and address them proactively in your reports.
- Publicly Disseminate Your Findings: Publishing your full report and a plain-language summary can provide a public record that counteracts misrepresentation.

Issue 2: I am asked to provide advice on a topic with a high degree of scientific uncertainty.

- Problem: Providing advice when the evidence is incomplete or contested can be challenging and risky.
- Solution:
 - Acknowledge and Quantify Uncertainty: Be explicit about what is known, what is unknown, and the level of confidence in your findings.
 - Present a Range of Scenarios: Instead of a single prediction, offer a set of plausible scenarios based on different assumptions.
 - Focus on Robust Policy Options: Identify policy options that are likely to be effective across a range of possible futures.
 - Recommend Further Research: Clearly outline the key research gaps that need to be filled to reduce uncertainty.

Issue 3: There is a disconnect between the timeline of my research and the fast-paced nature of policymaking.

- Problem: The lengthy process of scientific research often does not align with the urgent need for evidence in policy.
- Solution:
 - Provide Interim Findings: Share preliminary results with policymakers, being clear about their provisional nature.
 - Conduct Rapid Evidence Reviews: Synthesize the existing body of evidence on a topic in a timely manner. SAPEA's Evidence Review Reports are a good example of this process.

[\[12\]](#)

- Build a Network of Experts: Being able to quickly consult with a network of trusted experts can help provide rapid, informal advice.
- Engage in Horizon Scanning: Proactively identify emerging issues that may become policy-relevant in the future, allowing time for more in-depth research.

Data Presentation

Table 1: Comparison of Communication Methods for Science Advice

Communication Method	Reach	Impact	Time Commitment (Scientist)	Time Commitment (Policymaker)
Peer-Reviewed Publication	Low	High (within academia)	High	High
Policy Brief	Medium	Medium-High	Medium	Low
Infographic	High	Medium	Low-Medium	Very Low
In-person Briefing	Very Low	High	Medium	Medium
Media Interview	Very High	Varies	Low	Very Low

Table 2: Metrics for Evaluating the Success of Science Advice

Metric Category	Indicator	Data Source
Process	Number of briefings provided	Internal records
Diversity of stakeholders engaged	Meeting minutes, contact lists	
Output	Number of policy briefs published	Publication records
Media mentions	Media monitoring services	
Outcome	Citations in policy documents	Policy document analysis
Adoption of recommendations	Legislative tracking	
Impact	Measurable change in societal outcome	Statistical data analysis

Experimental Protocols

Experiment 1: A/B Testing of Policy Brief Formats

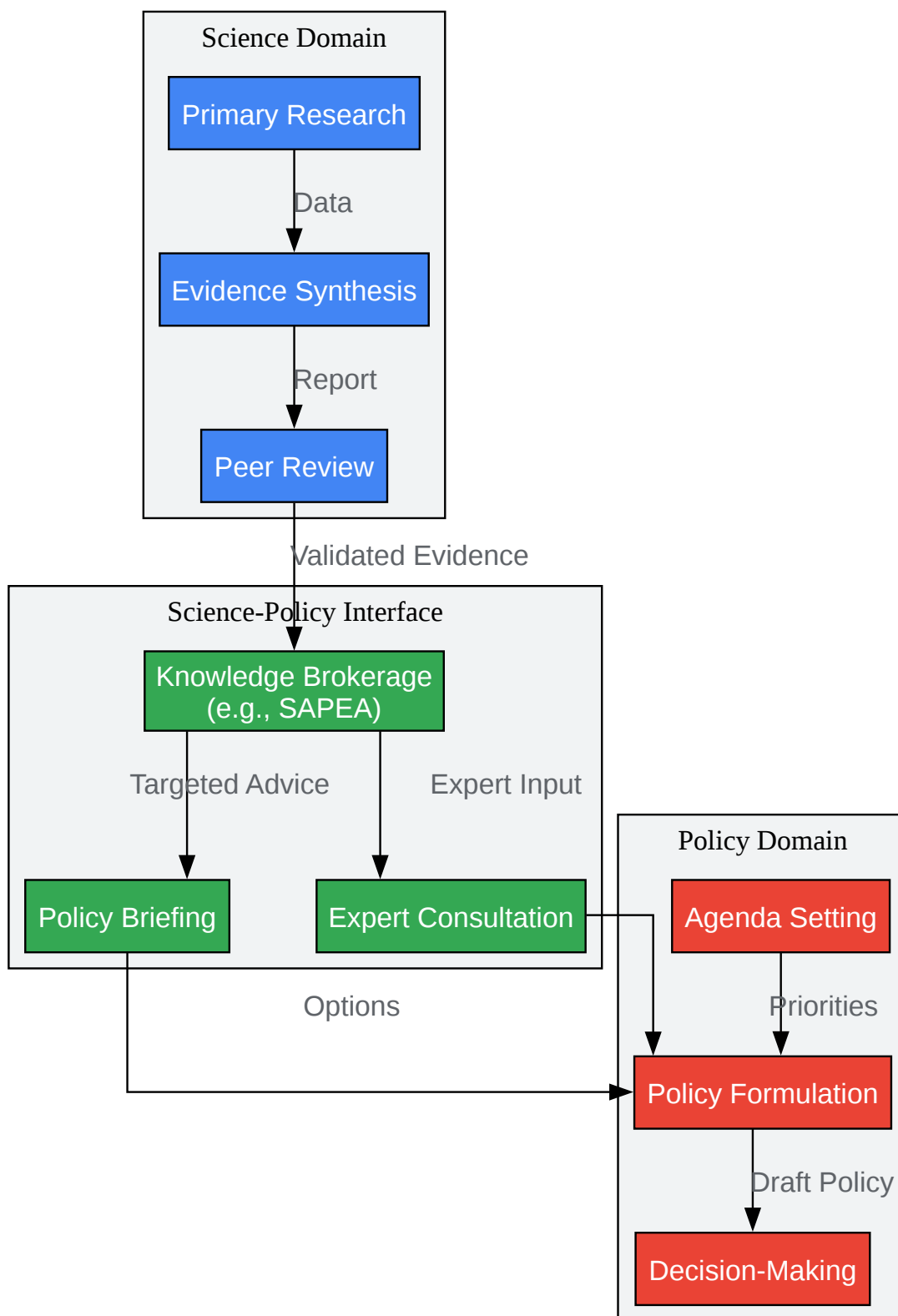
- Objective: To determine the most effective format for a policy brief to capture the attention and understanding of policymakers.
- Methodology:
 - Develop two versions of a policy brief on the same topic:
 - Version A (Text-heavy): Traditional format with dense paragraphs of text.
 - Version B (Visually-rich): Incorporates infographics, charts, and key message call-out boxes.
 - Identify a target audience of policymakers and their staff.
 - Randomly assign participants to receive either Version A or Version B.
 - Track engagement metrics:

- Open rates and click-through rates for email distribution.
- Time spent reading the document (if using a trackable format).
- Administer a follow-up survey to assess:
 - Recall of key messages.
 - Perceived clarity and usefulness of the information.
 - Likelihood of using the information in their work.
- Expected Outcome: To identify which format leads to higher engagement and better comprehension, providing evidence to guide future communication efforts.

Experiment 2: "Red Teaming" of Scientific Advice

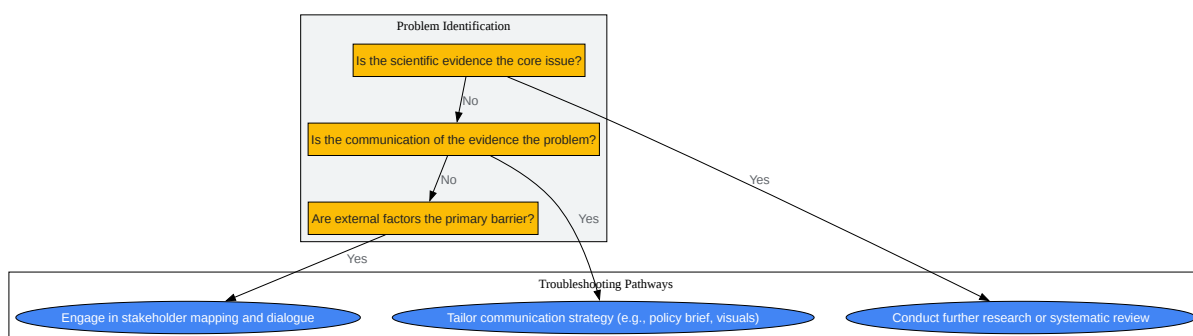
- Objective: To improve the robustness of scientific advice by proactively identifying potential weaknesses and counterarguments.
- Methodology:
 - Prepare a draft of your scientific advice or report.
 - Assemble a "Red Team" of experts with diverse perspectives, including those who may be skeptical of your findings.
 - The Red Team's task is to challenge the assumptions, methodology, and conclusions of your advice. They should try to find flaws in the reasoning and anticipate the arguments of those who might oppose the advice.
 - Hold a structured debate or workshop where the Red Team presents its critique.
 - Revise your advice based on the feedback from the Red Team, strengthening your arguments and addressing potential weaknesses.
- Expected Outcome: A more resilient and credible piece of scientific advice that is better prepared for the rigors of the policy debate.

Mandatory Visualization



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Caption: The flow of scientific evidence into the policy-making process.



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Caption: A troubleshooting workflow for ineffective science advice.

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- To cite this document: BenchChem. [Improving science advice skills with SASDP]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1230091/docs#improving-science-advice-skills-with-sasdp\]](https://www.benchchem.com/product/b1230091/docs#improving-science-advice-skills-with-sasdp)

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